

Physical and chemical properties of C.I. Direct Brown 1

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Compound of Interest

Compound Name: C.I. Direct Brown 1

Cat. No.: B1581572

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C.I. Direct Brown 1: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **C.I. Direct Brown 1** (CAS RN: 3811-71-0; C.I. Number: 30045), a trisazo dye. The information is compiled to support research, development, and quality control activities involving this compound.

Core Properties and Identification

C.I. Direct Brown 1 is a synthetic organic dye belonging to the trisazo class, characterized by the presence of three azo ($-N=N-$) groups. This structural feature is central to its chromophoric properties and its affinity for cellulosic fibers.

Table 1: Chemical Identification of **C.I. Direct Brown 1**

Identifier	Value
C.I. Name	C.I. Direct Brown 1
C.I. Number	30045
CAS Registry Number	3811-71-0
Molecular Formula	C ₃₁ H ₂₂ N ₈ Na ₂ O ₆ S
Molecular Weight	680.60 g/mol [1]
Synonyms	Direct Brown D3G, Direct Brown D3GE, Direct Brown MD [1]

Physicochemical Properties

The physicochemical properties of **C.I. Direct Brown 1** are summarized below. These properties are crucial for its application in dyeing processes and for understanding its behavior in various chemical environments.

Table 2: Physical and Chemical Properties of **C.I. Direct Brown 1**

Property	Description
Appearance	Brown, uniform powder.[1]
Solubility in Water	Soluble, forming an orange-brown solution.[1]
Solubility in Organic Solvents	Soluble in ethanol, slightly soluble in acetone, and insoluble in other organic solvents.[1]
Melting Point	Data not available.
Behavior in Strong Acids	In concentrated sulfuric acid, it forms a dark light purple to violet-black solution, which turns brown upon dilution. In nitric acid, it is partially dissolved, yielding a red-light brown to orange-brown solution.[1]
Behavior in Alkali	Addition of a 10% sodium hydroxide solution results in a yellow-brown solution.[1]
Insolubles	≤ 0.15%[2]

Fastness Properties

The fastness properties of a dye indicate its resistance to fading or color change under various conditions. The following table summarizes the available fastness data for **C.I. Direct Brown 1**.

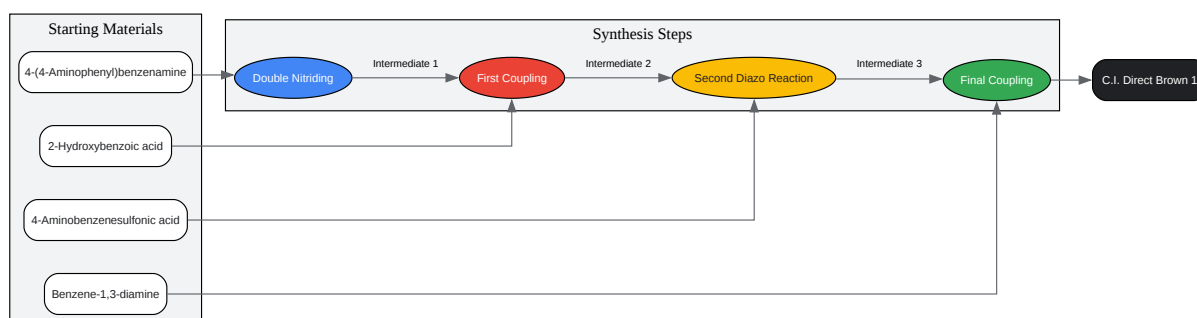
Table 3: Fastness Properties of **C.I. Direct Brown 1**

Fastness Test	Rating
Light Fastness	2[2]
Washing Fastness	2-3[2]
Rubbing Fastness (Dry)	4[2]
Rubbing Fastness (Wet)	3

Synthesis and Manufacturing

C.I. Direct Brown 1 is synthesized through a multi-step diazotization and coupling process. A general overview of the manufacturing method is as follows:

- Double Nitriding: 4-(4-Aminophenyl)benzenamine is subjected to double nitriding.
- First Coupling: The resulting product is first coupled with 2-Hydroxybenzoic acid.
- Second Diazo Reaction: This is followed by a reaction with diazotized 4-Aminobenzenesulfonic acid.
- Final Coupling: In acidic conditions, the intermediate is coupled with Benzene-1,3-diamine to yield the final **C.I. Direct Brown 1** dye.



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Synthesis Pathway of **C.I. Direct Brown 1**

Experimental Protocols

The following are detailed methodologies for key experiments related to the characterization of **C.I. Direct Brown 1**.

Determination of Solubility

Objective: To qualitatively and quantitatively determine the solubility of **C.I. Direct Brown 1** in water and organic solvents.

Materials:

- **C.I. Direct Brown 1** powder
- Distilled water
- Ethanol (95%)
- Acetone
- Other organic solvents (e.g., hexane, toluene)
- Test tubes and rack
- Vortex mixer
- Analytical balance
- Spectrophotometer

Qualitative Protocol:

- Place approximately 10 mg of **C.I. Direct Brown 1** into separate test tubes.
- Add 1 mL of each solvent (distilled water, ethanol, acetone, etc.) to the respective test tubes.
- Vortex each tube for 30 seconds.
- Visually observe and record the solubility as soluble, partially soluble, or insoluble.

Quantitative Protocol (for water):

- Prepare a series of standard solutions of **C.I. Direct Brown 1** in distilled water with known concentrations.

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using a UV-Vis spectrophotometer to create a calibration curve.
- Prepare a saturated solution of **C.I. Direct Brown 1** in a known volume of distilled water at a specific temperature (e.g., 25°C) by adding an excess of the dye and stirring for an extended period (e.g., 24 hours) to ensure equilibrium.
- Filter the saturated solution to remove any undissolved solid.
- Dilute a known aliquot of the filtrate with distilled water to a concentration that falls within the range of the calibration curve.
- Measure the absorbance of the diluted solution.
- Use the calibration curve to determine the concentration of the diluted solution and back-calculate the concentration of the saturated solution to determine the solubility in g/L.

Spectroscopic Analysis

Objective: To obtain the UV-Visible and FT-IR spectra of **C.I. Direct Brown 1** for structural characterization.

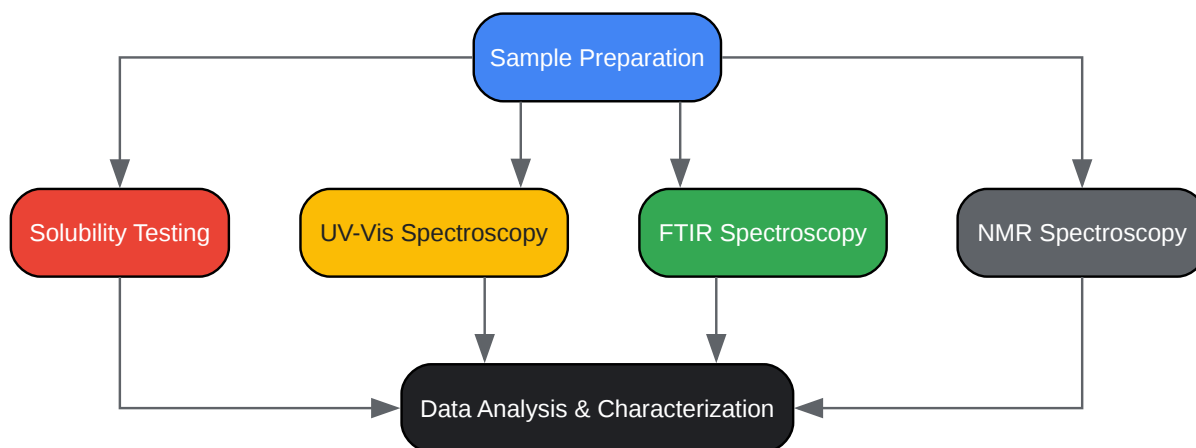
UV-Visible Spectroscopy Protocol:

- Prepare a dilute solution of **C.I. Direct Brown 1** in a suitable solvent (e.g., distilled water or ethanol).
- Use a UV-Vis spectrophotometer to scan the solution over a wavelength range of 200-800 nm.
- Record the absorbance spectrum and identify the wavelength(s) of maximum absorbance (λ_{max}).

Fourier-Transform Infrared (FT-IR) Spectroscopy Protocol:

- Prepare a solid sample of **C.I. Direct Brown 1** by mixing a small amount of the dye with dry potassium bromide (KBr) and pressing it into a pellet.

- Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Acquire the FT-IR spectrum over a range of 4000-400 cm^{-1} .
- Identify the characteristic absorption bands corresponding to the functional groups present in the molecule (e.g., -N=N-, -OH, -SO₃H, aromatic C-H).



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General Workflow for Azo Dye Analysis

Toxicology and Safety

There is limited specific toxicological data available for **C.I. Direct Brown 1**. However, it is structurally related to other benzidine-based dyes, which are of toxicological concern. For instance, C.I. Direct Brown 95, a related trisazo dye, is considered a potential carcinogen as it can be metabolized to benzidine, a known human carcinogen. Given the structural similarities, it is prudent to handle **C.I. Direct Brown 1** with appropriate safety precautions as a potential carcinogen.

General Safety Precautions:

- Use in a well-ventilated area or with local exhaust ventilation.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

- Avoid inhalation of dust and contact with skin and eyes.
- Refer to the Safety Data Sheet (SDS) for detailed handling and emergency procedures.

Applications

C.I. Direct Brown 1 is primarily used for the dyeing of cellulosic fibers such as cotton and viscose.[3] It can also be used for dyeing silk, polyamide fibers, and for coloring pulp and leather.[1]

Disclaimer: The information provided in this technical guide is for informational purposes only and is based on publicly available data. It is the responsibility of the user to verify the accuracy and applicability of this information for their specific purposes and to ensure compliance with all relevant safety and regulatory guidelines.

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